

# safety and handling of 1-butyl-1-methylpyrrolidinium tetrafluoroborate

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## Compound of Interest

**Compound Name:** 1-Butyl-1-methylpyrrolidinium tetrafluoroborate

**Cat. No.:** B1521875

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An In-depth Technical Guide to the Safe Handling of **1-Butyl-1-methylpyrrolidinium Tetrafluoroborate** ([BMPyrr][BF<sub>4</sub>])

## Introduction

**1-Butyl-1-methylpyrrolidinium tetrafluoroborate**, often abbreviated as [BMPyrr][BF<sub>4</sub>], is an ionic liquid (IL) that has garnered significant interest in various scientific fields. Its properties, such as high thermal stability, low vapor pressure, and good electrochemical stability, make it a valuable component in applications like battery manufacturing, electrochemical double-layer capacitors (EDLCs), and as an ionic solvent in chemical synthesis.<sup>[1][2]</sup> However, like all chemical reagents, its unique properties are accompanied by specific hazards that necessitate a thorough understanding and implementation of rigorous safety protocols.

This guide is designed for researchers, scientists, and drug development professionals who handle [BMPyrr][BF<sub>4</sub>]. It moves beyond a simple recitation of safety data sheet (SDS) information to provide a deeper, scientifically-grounded understanding of the hazards and the causality behind the recommended safety procedures. By fostering a comprehensive safety-conscious mindset, this document aims to empower laboratory personnel to work with this compound confidently and safely.

## Section 1: Chemical and Physical Profile

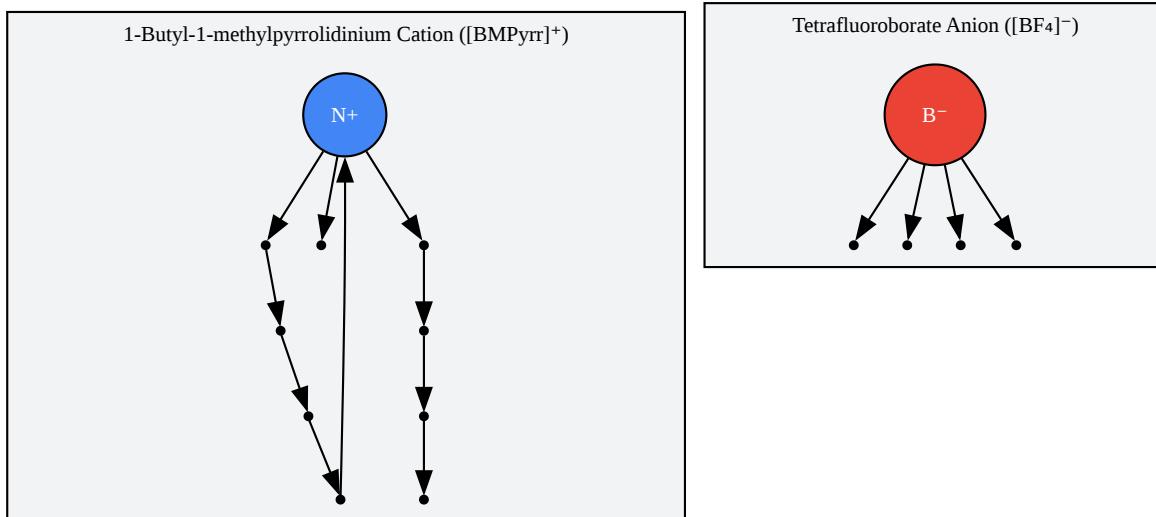
A foundational element of safe handling is a clear understanding of the substance's identity and physical characteristics.  $[\text{BMPyrr}][\text{BF}_4]$  is a salt that is solid at room temperature. Its physical properties are summarized below.

## Material Identification and Properties

Property	Value	Source(s)
Chemical Name	1-Butyl-1-methylpyrrolidinium tetrafluoroborate	<a href="#">[3]</a>
Synonyms	N-butyl-N-methylpyrrolidinium tetrafluoroborate, PYR14 $\text{BF}_4$	<a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	345984-11-4	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	$\text{C}_9\text{H}_{20}\text{BF}_4\text{N}$	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	229.07 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White to off-white powder or crystals	<a href="#">[1]</a> <a href="#">[6]</a>
Melting Point	150 - 155 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Chemical Stability	Stable under recommended storage conditions. The tetrafluoroborate anion can slowly decompose in the presence of water.	<a href="#">[4]</a> <a href="#">[5]</a>

## Chemical Structure

The structure consists of a pyrrolidinium cation and a tetrafluoroborate anion.



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Caption: Chemical structure of the ionic liquid  $[\text{BMPyrr}][\text{BF}_4]$ .

## Section 2: Hazard Identification and Toxicological Profile

$[\text{BMPyrr}][\text{BF}_4]$  is classified under the Globally Harmonized System (GHS) as an irritant.

Understanding the nature of these hazards is crucial for mitigating risk.

### GHS Classification

Hazard Code	Hazard Statement	Classification	Source(s)
H315	Causes skin irritation	Skin Irritation (Category 2)	[3][5][7]
H319	Causes serious eye irritation	Eye Irritation (Category 2)	[3][5][7]
H335	May cause respiratory irritation	Specific Target Organ Toxicity - Single Exposure (Category 3)	[3][5]

The primary hazards are irritative. The causality stems from the interaction of the ionic liquid with biological tissues. As a salt, it can disrupt osmotic balance in cells and interact with proteins and lipids in cell membranes, leading to an inflammatory response perceived as irritation.

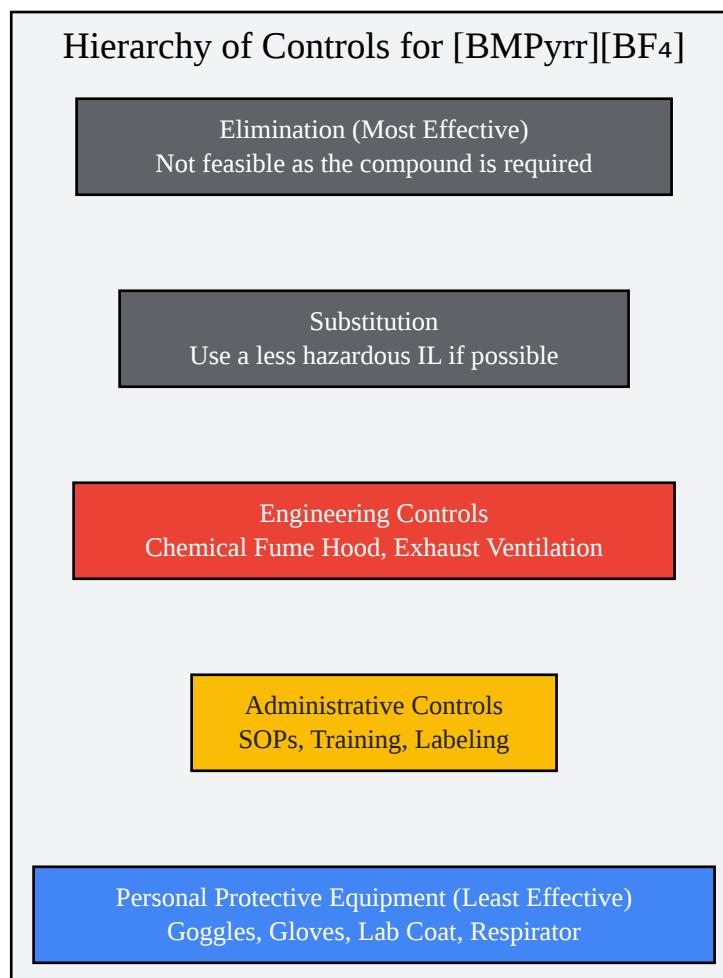
## Expert Insight: The Hidden Hazard of Fluoride

While the immediate hazards are irritation, a more severe, latent risk exists due to the tetrafluoroborate anion. Under certain conditions (e.g., exposure to strong acids, high temperatures during a fire, or slow decomposition with water), the  $[\text{BF}_4]^-$  anion can release hydrogen fluoride (HF).<sup>[4][5]</sup>

Furthermore, direct systemic absorption of the fluoride ion itself is a significant toxicological concern. Fluoride ions can chelate calcium, leading to a reduction in serum calcium levels. This can result in fatal hypocalcemia, a severe medical emergency.<sup>[5]</sup> This potential for fluoride toxicity necessitates specialized first aid measures, as standard procedures may be insufficient.

## Section 3: Hierarchy of Controls: Engineering and Personal Protection

Effective risk management follows a "hierarchy of controls," prioritizing the most effective measures first. For handling  $[\text{BMPyrr}][\text{BF}_4]$ , this involves a combination of engineering controls and appropriate Personal Protective Equipment (PPE).



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Caption: The hierarchy of controls prioritizes engineering solutions over PPE.

## Engineering Controls: The First Line of Defense

The primary engineering control for handling [BMPyrr][BF<sub>4</sub>] powder is a certified chemical fume hood. This is non-negotiable and addresses the H335 (respiratory irritation) hazard by containing dust and potential vapors, preventing them from entering the operator's breathing zone.<sup>[5]</sup> The workspace within the hood should be clean and uncluttered to ensure proper airflow.

## Personal Protective Equipment (PPE): The Essential Barrier

PPE is used to protect the user from contact with the chemical when engineering controls cannot completely eliminate exposure.[\[8\]](#)

- Pre-Donning Inspection:

- Visually inspect all PPE for damage (cracks, holes, defects) before use. Discard and replace any compromised items.

- Donning Sequence:

- Step 1: Lab Coat: Wear a clean, buttoned lab coat or impervious clothing.[\[5\]](#)
  - Step 2: Respirator (if required): If a risk assessment indicates the need for respiratory protection (e.g., cleaning a large spill), perform a fit check. A dust mask (N95) is a minimum requirement for nuisance dust.[\[6\]](#)
  - Step 3: Eye and Face Protection: Don chemical splash goggles that conform to ANSI Z87.1 or EN 166 standards.[\[5\]](#) A face shield should be worn over the goggles when a significant splash hazard exists.
  - Step 4: Gloves: Don chemically resistant gloves (nitrile is a common choice). Ensure the gloves overlap the cuffs of the lab coat.[\[5\]](#)

- Doffing (Removal) Sequence (to prevent self-contamination):

- Step 1: Gloves: Remove gloves using a "no-touch" technique (peeling one glove off with the other, then using the clean hand to remove the second from the inside). Dispose of them immediately in a designated waste container.[\[5\]](#)
  - Step 2: Lab Coat: Remove the lab coat by folding it inward on itself and place it in a designated area for laundering or disposal.
  - Step 3: Face and Eye Protection: Remove the face shield and goggles.
  - Step 4: Respirator: Remove the respirator last.
  - Step 5: Hand Hygiene: Wash hands thoroughly with soap and water.[\[5\]](#)

## Section 4: Standard Operating Procedures (SOPs) for Handling and Storage

Adherence to established protocols is critical for ensuring safety and experimental integrity.

### Protocol for Weighing and Handling [BMPyrr][BF<sub>4</sub>]

- Preparation:
  - Verify that the chemical fume hood is operational and the sash is at the appropriate working height.
  - Assemble all necessary equipment (spatula, weigh boat, container) and PPE within the fume hood.
  - Place a spill pad on the work surface.
- Handling:
  - Carefully open the main container inside the fume hood.
  - Use a clean spatula to transfer the desired amount of [BMPyrr][BF<sub>4</sub>] powder to a tared weigh boat. Minimize any actions that could create airborne dust.
  - Securely close the main container lid immediately after dispensing.
- Post-Handling:
  - Clean the spatula and work surface with an appropriate solvent (e.g., isopropanol) and wipe, disposing of the wipes as hazardous waste.
  - Follow the PPE doffing procedure described in Section 3.
  - Thoroughly wash hands with soap and water.

### Storage Requirements

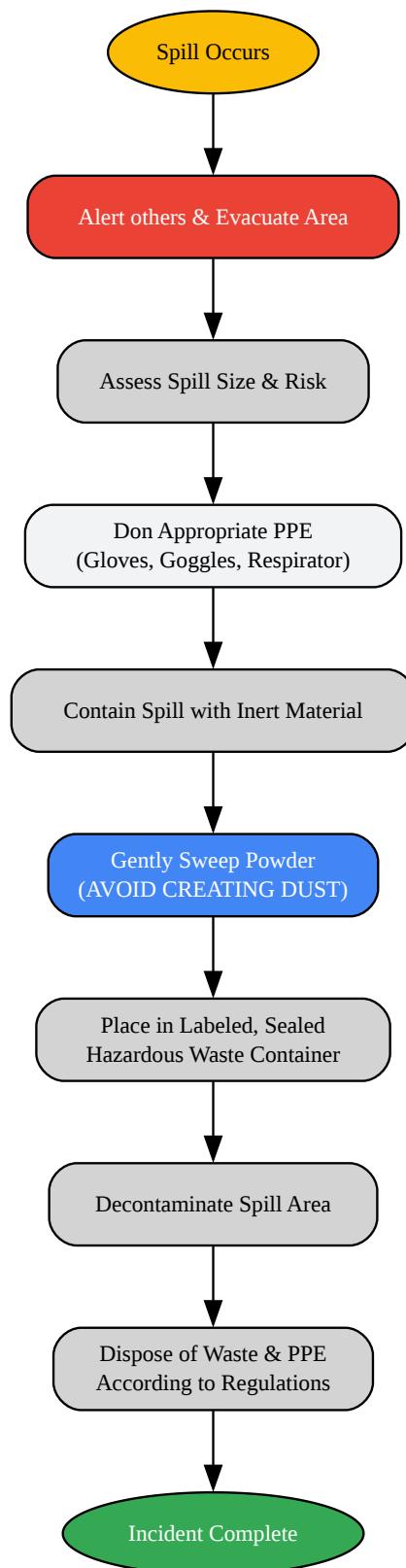
The rationale for proper storage is directly linked to the chemical's properties.

- Store in a cool, dry, well-ventilated place: This addresses its classification as a combustible solid and mitigates the risk of decomposition from moisture.[1][5]
- Keep container tightly closed: Prevents absorption of atmospheric moisture, which can lead to slow decomposition and the potential formation of HF.[4][5]
- Store away from incompatible materials: Keep away from strong oxidizing agents and strong acids.

## Section 5: Emergency Procedures

Preparedness is key to managing unexpected events. All personnel must be familiar with these procedures.

### Spill Response Workflow



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Caption: Step-by-step workflow for responding to a [BMPyrr][BF<sub>4</sub>] spill.

## First Aid Measures

Immediate and correct first aid is vital. All laboratory personnel should know the location of safety showers and eyewash stations.

- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.[5] Crucially, if significant exposure occurs or irritation persists, apply a 2.5% calcium gluconate gel to the affected area. This is a specific countermeasure for potential fluoride ion exposure.[5]
- In Case of Eye Contact: Immediately rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Immediately consult a physician.[5]
- If Inhaled: Move the person into fresh air. If breathing is difficult or has stopped, provide artificial respiration. Consult a physician.[5]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Consult a physician immediately.[5]

## Fire Response

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Hazardous Combustion Products: Fire may produce highly toxic and corrosive fumes, including Carbon oxides (CO, CO<sub>2</sub>), Nitrogen oxides (NO<sub>x</sub>), Hydrogen fluoride (HF), and Boron oxides.[5]
- Action: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

## Section 6: Waste Disposal

Disposal of [BMPyrr][BF<sub>4</sub>] and any materials contaminated with it must be handled with care to prevent environmental release.

- Classification: This material must be treated as hazardous waste.

- Procedure: Do not dispose of it in drains or as common trash.[\[5\]](#) Collect surplus and non-recyclable material in a designated, labeled, and sealed container. This waste must be handled by a licensed professional waste disposal service.[\[5\]](#)
- Recommended Method: The preferred method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber to neutralize the hazardous combustion products.[\[5\]](#)

## Conclusion

**1-Butyl-1-methylpyrrolidinium tetrafluoroborate** is a valuable chemical for advanced research and development. Its safe use is contingent upon a robust understanding of its hazards—not only the immediate irritant properties but also the latent risks associated with its fluoride-containing anion. By implementing the hierarchy of controls, adhering strictly to handling and storage protocols, and being prepared for emergencies, researchers can mitigate risks effectively. A culture of safety, grounded in scientific understanding, is the most critical tool for any professional working with this and other advanced materials.

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